

# Application Note: High-Throughput Electrophysiological Screening with the ANQ9040 System

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## Compound of Interest

Compound Name: ANQ9040

Cat. No.: B1665511

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## Introduction

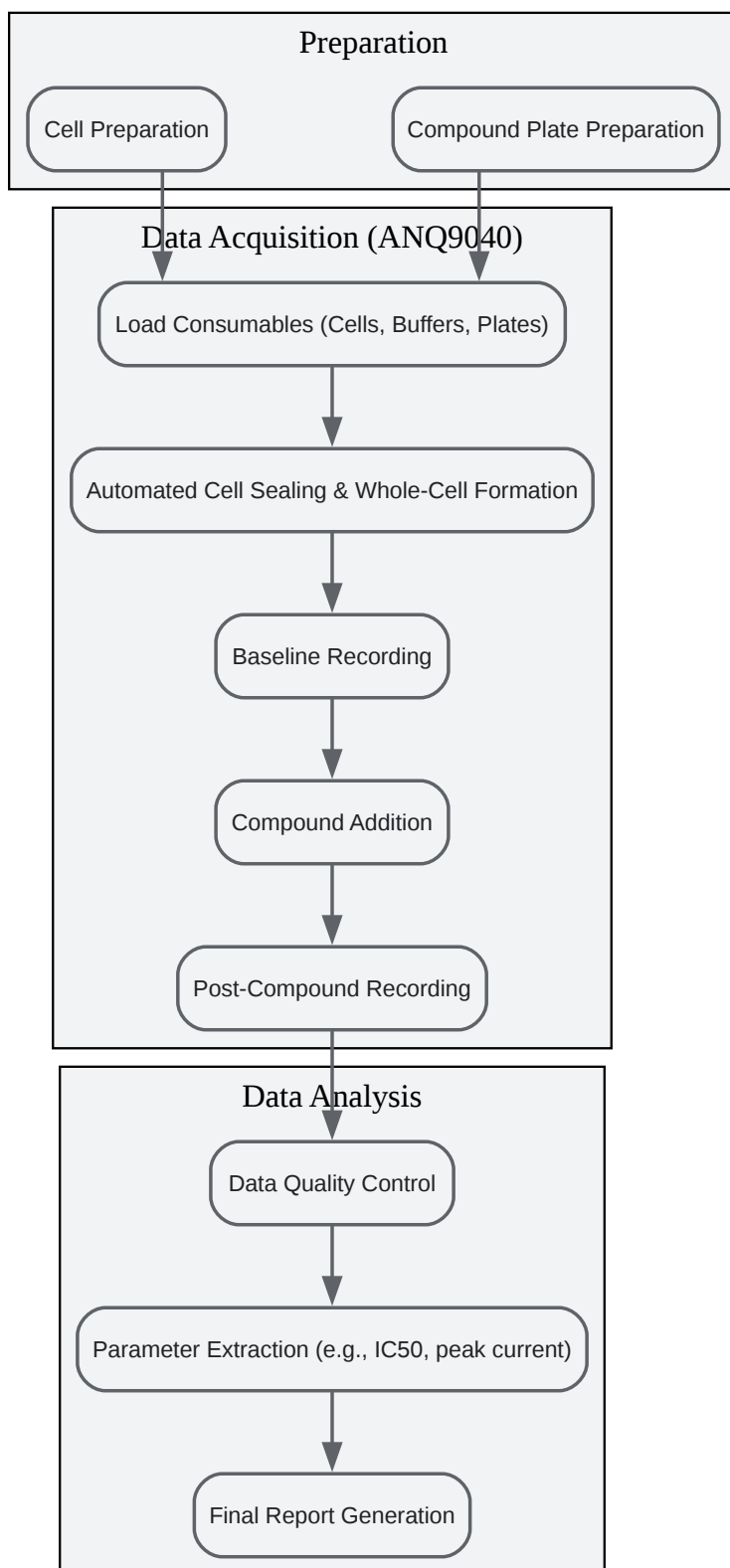
The **ANQ9040** is a state-of-the-art automated electrophysiology system designed for high-throughput screening of ion channel modulators. This technology enables rapid and reliable data acquisition from a large number of cells simultaneously, significantly accelerating drug discovery and safety pharmacology workflows. The system utilizes planar patch-clamp technology, integrating automated cell handling, compound application, and data acquisition to provide high-quality, reproducible results. This application note provides an overview of the **ANQ9040** system, detailed protocols for common experimental paradigms, and representative data for key ion channel targets.

## Key Features of the ANQ9040 System

Feature	Specification	Benefit
Throughput	Up to 384 recordings in parallel	Enables rapid screening of large compound libraries.
Data Quality	Gigaseal formation in >90% of wells	Ensures high-fidelity recordings of ion channel activity.
Compound Application	Integrated fluidics for precise and rapid compound addition	Allows for accurate determination of dose-response relationships.
Voltage Control	Independent voltage clamp control for each well	Facilitates the study of voltage-gated ion channels.
Temperature Control	Integrated temperature control (22°C to 37°C)	Enables experiments at physiological temperatures.
Software	Intuitive software for protocol design, data acquisition, and analysis	Streamlines experimental workflow and data interpretation.

## Experimental Workflow

The general experimental workflow on the **ANQ9040** system is designed for efficiency and automation. The process minimizes manual intervention, leading to highly reproducible results.



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Figure 1. Automated experimental workflow on the **ANQ9040** system.

## Application: hERG Channel Safety Assay

Objective: To assess the inhibitory potential of a test compound on the human ether-à-go-go-related gene (hERG) channel, a critical component of cardiac safety assessment.

### Experimental Protocol

- Cell Preparation:
  - HEK293 cells stably expressing the hERG channel are cultured to 70-90% confluency.
  - Cells are harvested using a gentle, enzyme-free dissociation buffer to ensure high viability.
  - The cell suspension is washed and resuspended in the appropriate external buffer at a final concentration of  $1 \times 10^6$  cells/mL.
- ANQ9040 System Preparation:
  - Prime the system with the required internal and external buffers.
  - Load the prepared cell suspension and compound plates into the instrument.
  - Select the pre-configured hERG voltage-clamp protocol.
- Data Acquisition:
  - The system automatically aspirates cells and establishes whole-cell patch-clamp configuration.
  - A baseline recording of the hERG current is established using a depolarizing voltage step.
  - The test compound is added at various concentrations, followed by a post-compound recording of the hERG current.
- Data Analysis:
  - The peak tail current of the hERG channel is measured before and after compound addition.

- The percentage of inhibition is calculated for each concentration.
- A dose-response curve is generated to determine the IC50 value of the test compound.

## Representative Data

Compound	IC50 (μM)	Hill Slope	n
Verapamil	0.5 ± 0.1	1.2	128
Cisapride	0.02 ± 0.005	1.1	96
Terfenadine	0.05 ± 0.01	1.3	112

## Application: Voltage-Gated Sodium Channel (Nav1.5) Screening

Objective: To identify novel blockers of the cardiac sodium channel Nav1.5 for the potential treatment of arrhythmias.

## Experimental Protocol

- Cell Preparation:
  - CHO cells stably expressing the Nav1.5 channel are used.
  - Cells are harvested and prepared as described for the hERG assay, ensuring a final concentration of  $2 \times 10^6$  cells/mL.
- **ANQ9040** System Preparation:
  - The system is primed with buffers optimized for Nav1.5 recordings.
  - The cell suspension and compound plates are loaded.
  - A voltage-clamp protocol designed to elicit Nav1.5 currents is selected.
- Data Acquisition:

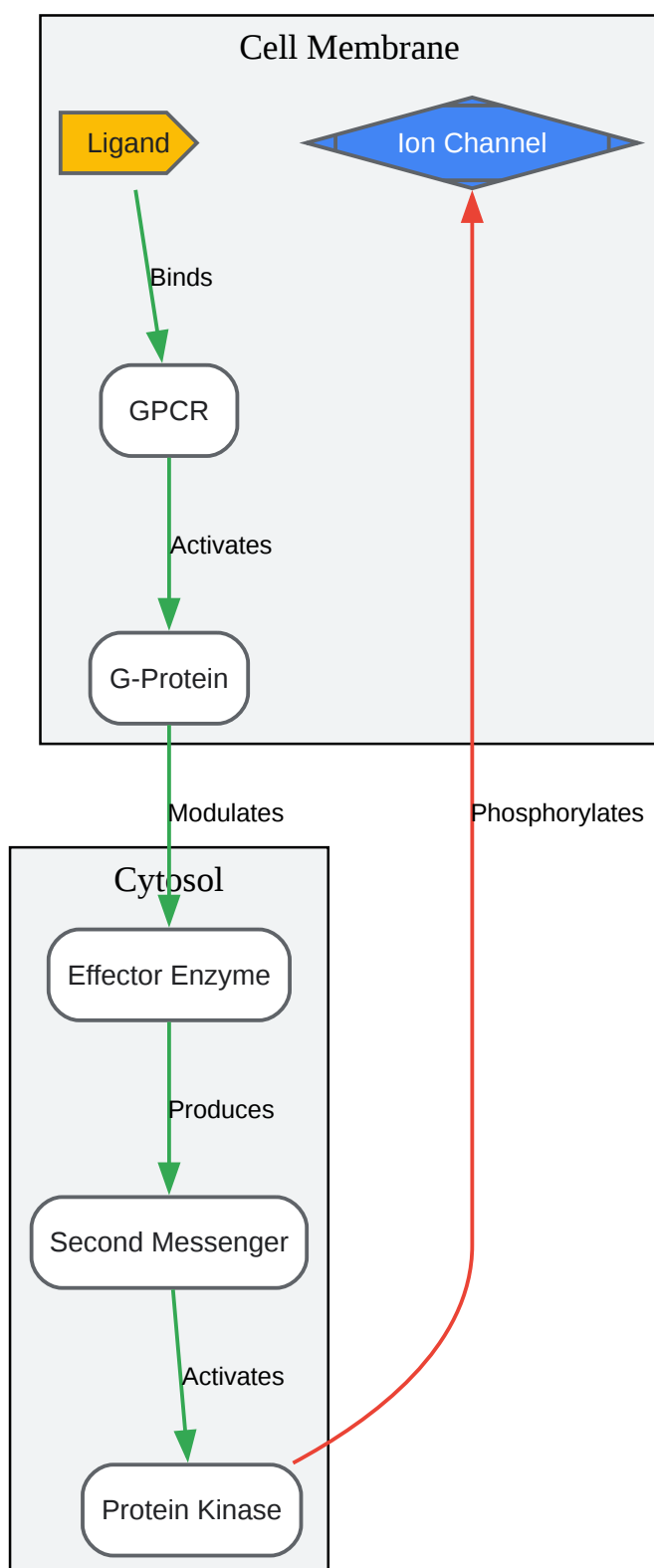
- Following automated whole-cell formation, a baseline Nav1.5 current is recorded in response to a depolarizing voltage step from a hyperpolarized holding potential.
- Test compounds are applied, and the post-compound current is recorded.
- Data Analysis:
  - The peak inward Nav1.5 current is measured.
  - The percentage of block is determined for each compound concentration.
  - IC50 values are calculated from the resulting dose-response curves.

## Representative Data

Compound	IC50 (μM)	Hill Slope	n
Lidocaine	150 ± 25	1.0	256
Flecainide	12 ± 3	1.1	192
Tetracaine	8 ± 2	1.2	224

## Signaling Pathway Visualization

The study of ion channels is often linked to broader signaling pathways. The diagram below illustrates a generic G-protein coupled receptor (GPCR) pathway that can modulate ion channel activity, a common mechanism investigated in drug discovery.



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Figure 2. GPCR signaling pathway modulating ion channel activity.

## Conclusion

The **ANQ9040** automated electrophysiology system provides a robust and high-throughput platform for the study of ion channels. Its ease of use, combined with high data quality, makes it an invaluable tool for academic research, drug discovery, and safety pharmacology. The protocols and data presented in this application note demonstrate the capabilities of the **ANQ9040** in addressing key questions in modern pharmacology.

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